

Comparative Activity of miR-195 in Different Cancer Cell Lines

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Compound of Interest

Compound Name: INF 195

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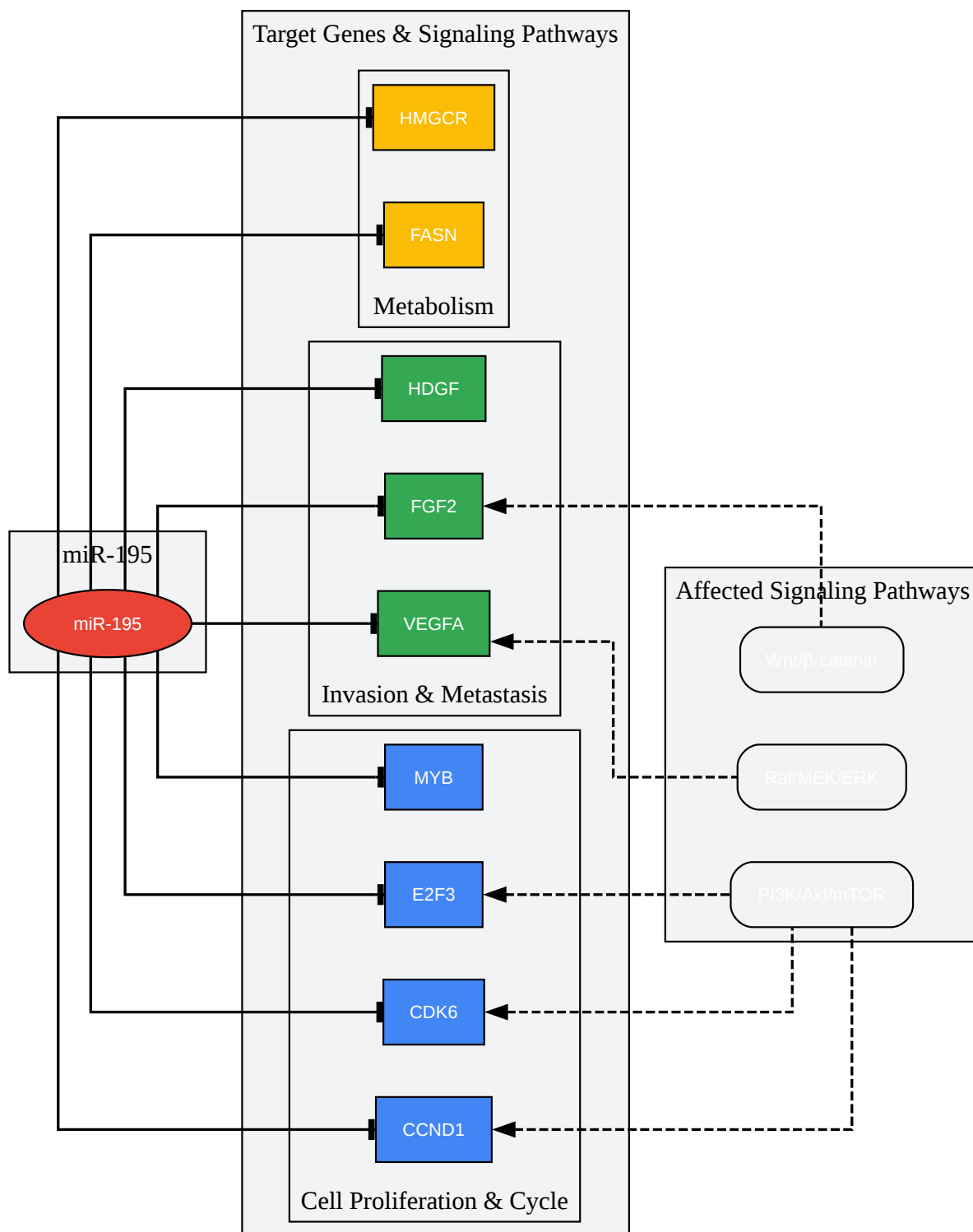
The functional impact of miR-195 has been investigated in numerous cancer cell lines, consistently demonstrating its role in tumor suppression. The following table summarizes the observed effects of miR-195 overexpression in different cancer contexts.

Cancer Type	Cell Line(s)	Key Effects of miR-195 Overexpression	Validated Target Gene(s)	Reference(s)
Glioblastoma	U87, U251	Arrests cell cycle progression, represses cellular invasion.	E2F3, CCND3	[1]
Hepatocellular Carcinoma (HCC)	HepG2, Huh7, PLC/PRF/5, SMMC-7721, SK-HEP-1, MHCC-97H, MHCC-97L, Hep3B	Inhibits cell proliferation and tumorigenicity.	AEG-1, CyclinD1, CDK6, E2F3	[2]
Cervical Cancer	HeLa, C33A, SiHa, CaSki	Inhibits cell proliferation, migration, and invasion.	HDGF, CCND2, MYB	[3][4]
Colorectal Cancer (CRC)	SW480, SW620	Inhibits cell viability, arrests cells in G2/M phase.	FGF2, CARM1	[1]
Breast Cancer	MCF-7, MDA-MB-231	Inhibits cell proliferation, migration, and invasion.	FASN, HMGCR, ACACA, CYP27B1	[5][6]
Non-Small Cell Lung Cancer (NSCLC)	A549, H1299	Suppresses cell proliferation, migration, and invasion.	HDGF, MYB, IGF1R	[7][8]

Osteosarcoma	U2OS	Inhibits cell invasion and migration.	FASN	[1]
Renal Cell Carcinoma (RCC)	ACHN	Suppresses proliferation, migration, invasion, and promotes apoptosis.	VEGFR2	[1]
Oral Squamous Cell Carcinoma (OSCC)	SCC-9, SCC-25	Reduces proliferation and invasion.	CDC42	[7]

Signaling Pathways Modulated by miR-195

miR-195 exerts its tumor-suppressive functions by targeting key components of various oncogenic signaling pathways. The diagram below illustrates the central role of miR-195 in regulating these pathways.



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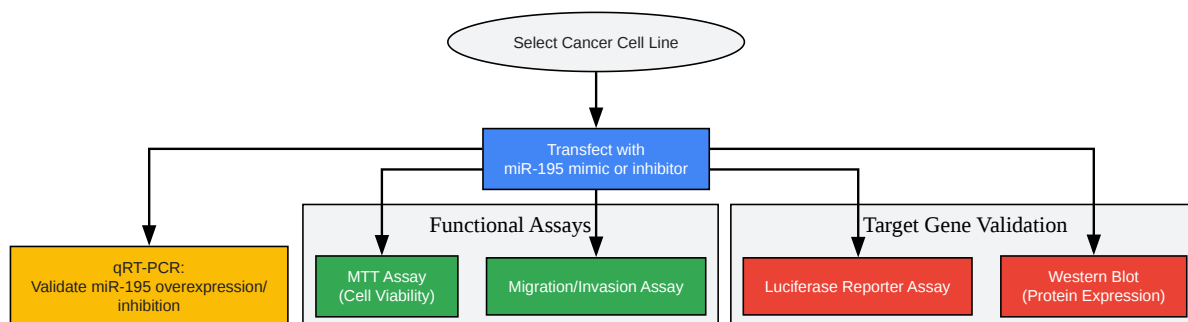
Caption: miR-195 targets multiple oncogenes, impacting key cancer-related signaling pathways.

Experimental Protocols

To facilitate the cross-validation of miR-195 activity, this section provides standardized protocols for key experimental assays.

Experimental Workflow

The following diagram outlines a typical workflow for investigating the functional role of miR-195 in a chosen cell line.



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